

4-Chloro-2-(methylsulfonyl)benzoic acid CAS number and structure

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Compound of Interest

Compound Name:	4-Chloro-2-(methylsulfonyl)benzoic acid
Cat. No.:	B130791

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An In-Depth Technical Guide to **4-Chloro-2-(methylsulfonyl)benzoic Acid**

Introduction

4-Chloro-2-(methylsulfonyl)benzoic acid is a significant organic compound utilized primarily as a building block and intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and chemical research sectors. Its structure, featuring a benzoic acid core with chloro and methylsulfonyl substituents, provides versatile reaction sites for developing novel compounds. This technical guide offers a comprehensive overview of its chemical identity, properties, synthesis protocols, and applications for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

The definitive identifier for **4-Chloro-2-(methylsulfonyl)benzoic acid** is its CAS (Chemical Abstracts Service) Registry Number.

- CAS Number: 142994-03-4[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Formula: C8H7ClO4S[\[1\]](#)[\[4\]](#)
- Synonyms: 4-chloro-2-methylsulfonylbenzoic acid[\[4\]](#)

The structure consists of a benzene ring substituted with a carboxylic acid group, a chlorine atom at position 4, and a methylsulfonyl group at position 2.

Caption: 2D structure of **4-Chloro-2-(methylsulfonyl)benzoic acid**.

Physicochemical Properties

A summary of the key physical and chemical properties is presented below. This data is essential for handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Weight	234.66 g/mol	[5]
Appearance	White to almost white powder or crystal	[1]
Purity	>97% or >98% depending on supplier	[1] [3]
InChI Key	VACSKKVZIVNUDP- UHFFFAOYSA-N	[4]
SMILES	CS(=O) (=O)C1=C(C=CC(=C1)Cl)C(=O)O	[4]
Storage	Room temperature, sealed well	[1]

Synthesis and Experimental Protocols

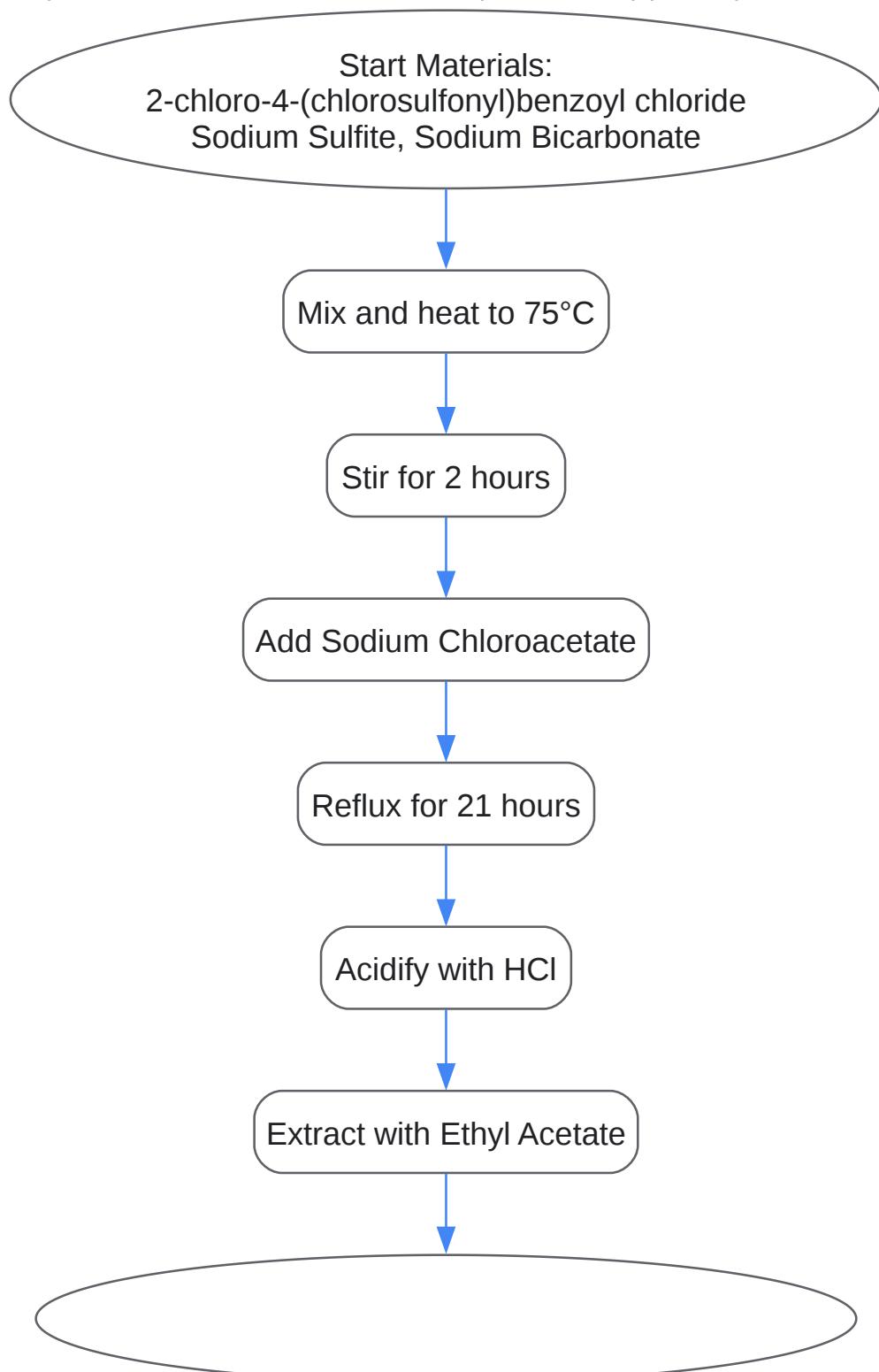
Several synthetic routes for the isomeric compound 2-chloro-4-(methylsulfonyl)benzoic acid have been documented, which provide insight into potential methodologies. The synthesis of related structures often involves multi-step chemical reactions, including chlorination, sulfonation, and oxidation.

Protocol 1: Synthesis from 2-Chloro-4-(chlorosulfonyl)benzoyl Chloride

This method describes the synthesis of the isomer 2-chloro-4-(methylsulfonyl)benzoic acid and provides a relevant procedural framework.

- Reaction Setup: A 100 mL round bottom flask is equipped with a reflux condenser, thermometer, and magnetic stirrer.
- Initial Charge: The flask is charged with sodium sulfite (4.6 g, 37 mmol), sodium bicarbonate (12.3 g, 146 mmol), and 40 mL of water.
- Heating and Addition: The slurry is heated to 75°C. 2-chloro-4-(chlorosulfonyl)benzoyl chloride (10 g, 33 mmol) is added slowly.
- First Reaction Stage: The mixture is stirred at 75°C for 2 hours.
- Second Reagent Addition: The sodium salt of chloroacetic acid (6.4 g, 55 mmol) is added.
- Reflux: The reaction mixture is heated at reflux for 21 hours.
- Work-up: The cooled reaction mixture is acidified with dilute HCl and extracted with ethyl acetate.
- Purification: The organic layer is dried with magnesium sulfate and evaporated to dryness, yielding the product as a white solid.[6]

Synthesis Workflow from 2-Chloro-4-(chlorosulfonyl)benzoyl Chloride

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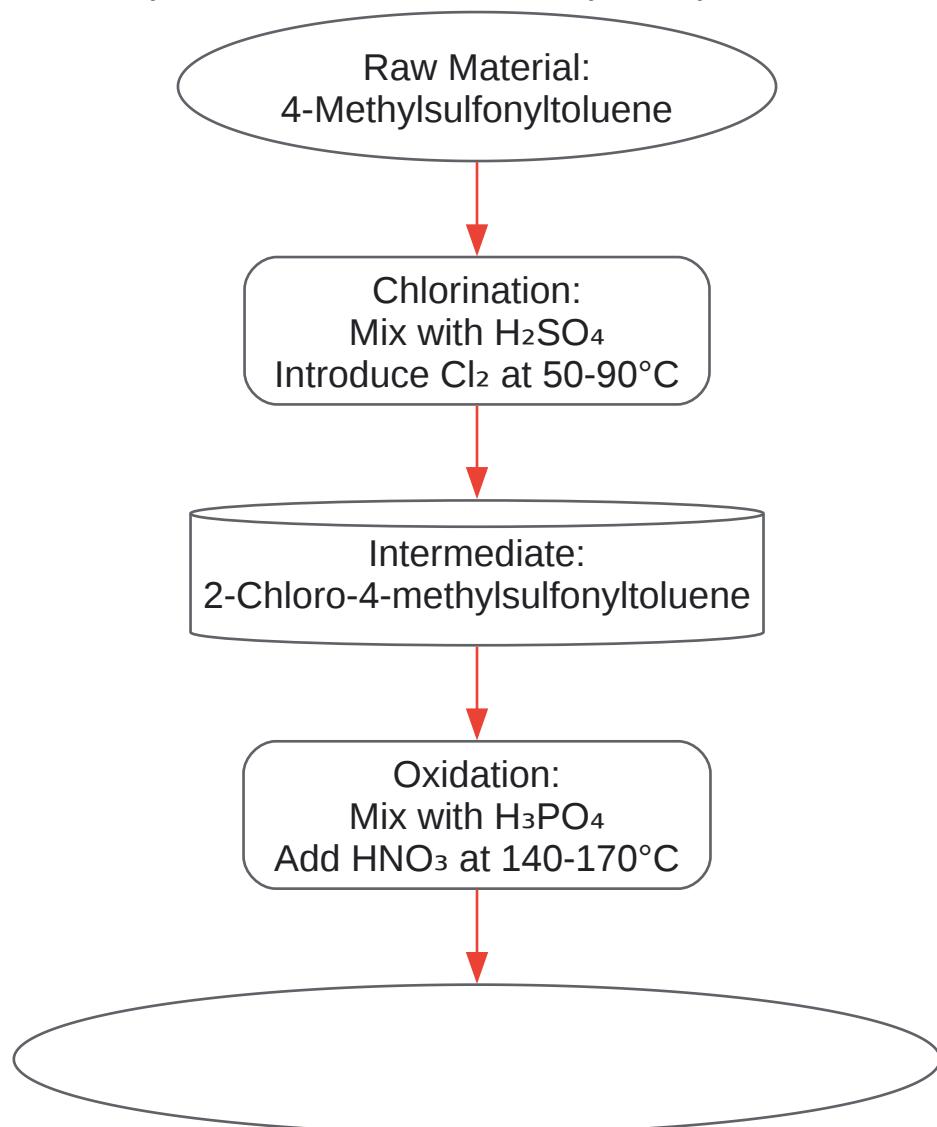
Caption: Workflow for synthesis via sulfonation and alkylation.

Protocol 2: Synthesis from 4-Methylsulfonyltoluene

This patented method outlines a two-step process to produce the isomer 2-chloro-4-methylsulfonylbenzoic acid.

- Step 1: Chlorination: 4-Methylsulfonyltoluene is used as the raw material. It is mixed with a sulfuric acid solution. Chlorine gas is introduced at 50-90°C to yield 2-chloro-4-methylsulfonyltoluene.[\[7\]](#)
- Step 2: Oxidation: The resulting 2-chloro-4-methylsulfonyltoluene is mixed with a 20-95% phosphoric acid solution. Oxidation is carried out using 30-68% nitric acid at 140-170°C to generate the final product, 2-chloro-4-methylsulfonylbenzoic acid.[\[7\]](#)

Synthesis Workflow from 4-Methylsulfonyltoluene

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Caption: Workflow for synthesis via chlorination and oxidation.

Applications in Research and Drug Development

4-Chloro-2-(methylsulfonyl)benzoic acid serves as a crucial intermediate in organic synthesis. Its primary application lies in its use as a building block for creating more complex, high-value molecules.

- Pharmaceutical Intermediate: It is identified as a parent API for Vismodegib, an anticancer drug.[\[3\]](#) This highlights its importance in the synthesis of targeted therapies.
- Organic Building Block: The compound is classified under categories such as sulfones, carboxylic acids, and benzene compounds, indicating its utility in a wide range of chemical reactions for research and development.[\[2\]](#)
- General Intermediate: It is used as a primary and secondary intermediate in various chemical manufacturing processes.[\[1\]](#)

While direct biological activity is not its primary role, its derivatives are of significant interest. For instance, other chloro- and sulfonyl-substituted benzoic acid derivatives have been investigated for antimicrobial, local anesthetic, and anticancer properties, suggesting that modifications of this core structure can lead to bioactive molecules.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Safety and Handling

Proper handling of **4-Chloro-2-(methylsulfonyl)benzoic acid** is critical in a laboratory setting. Based on safety data for the closely related isomer 2-Chloro-4-(methylsulfonyl)benzoic acid, the compound is classified as causing serious eye damage.

Hazard Information	Precautionary Measures	Reference
GHS Classification	Serious eye damage, Category 1 (H318)	[5][12]
Signal Word	Danger	[12][13]
Personal Protective Equipment (PPE)	Wear eye protection/face protection. Wear appropriate protective gloves and clothing.	[12][13]
First Aid (Eyes)	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.	[12][13]
Handling	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Ensure adequate ventilation.	[12]
Storage	Keep containers tightly closed in a dry, well-ventilated place.	[14]

This guide provides a foundational understanding of **4-Chloro-2-(methylsulfonyl)benzoic acid** for scientific and research professionals. The provided data on its properties, synthesis, and applications should facilitate its effective and safe use in the development of new chemical entities.

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